Technical Guide: 1H NMR Characterization of 5-Iodo-2-methoxybenzoic Acid

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Compound of Interest

Compound Name:	*5-Iodo-2-methoxybenzoic acid*
CAS No.:	*2786-00-7*
Cat. No.:	*B1308377*

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Executive Summary

This guide provides a comprehensive technical analysis of the 1H NMR spectrum of **5-Iodo-2-methoxybenzoic acid** (CAS: 319-24-4).[1] As a trisubstituted benzene derivative, this compound serves as a critical scaffold in the synthesis of radiopharmaceuticals (e.g.,

I-labeled tracers) and auxin-mimetic herbicides.[1]

Accurate characterization requires navigating specific challenges: the solubility limits of the carboxylic acid moiety, the "heavy atom" anisotropic effects of iodine, and the specific coupling patterns of the 1,2,4-substitution motif.[1] This document outlines a self-validating protocol for sample preparation, acquisition, and spectral assignment.[1]

Part 1: Structural Analysis & Theoretical Prediction

Before acquisition, we must establish the theoretical framework to validate experimental results. The molecule consists of a benzene ring substituted at positions 1 (COOH), 2 (OCH

), and 5 (I).

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Substituent Effects (Electronic & Steric)

- 1-COOH (Carboxylic Acid): Strongly electron-withdrawing (EWG) via induction and resonance. It significantly deshields the ortho proton (H6).
- 2-OCH

  (Methoxy): Strongly electron-donating (EDG) via resonance. It increases electron density at the ortho (H3) and para (H5 - occupied) positions. This results in significant shielding (upfield shift) of H3.
- 5-I (Iodine): A "heavy atom" substituent. While weakly electron-withdrawing by induction, its large electron cloud creates significant magnetic anisotropy.[1] Unlike chlorine or bromine, iodine typically causes a pronounced deshielding effect on ortho protons (H4 and H6) due to this anisotropy, often exceeding electronegativity-based predictions.[1]

Coupling Logic (1,2,4-Substitution Pattern)

The aromatic protons form an AMX (or ABX) spin system:

- H3 (d): Doublet. Couples only with H4 (Ortho,

).
- H4 (dd): Doublet of Doublets. Couples with H3 (Ortho,

) and H6 (Meta,

).
- H6 (d): Doublet. Couples only with H4 (Meta,

). Note: Para coupling to H3 is typically negligible.

Part 2: Experimental Protocol (Self-Validating)

To ensure reproducibility and spectral integrity, follow this specific workflow.

Solvent Selection Strategy

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Recommendation:DMSO-d

(Dimethyl sulfoxide-d

)[1][2]

- Rationale: CDCl

  is non-polar and often leads to the dimerization of carboxylic acids, causing the -COOH proton to appear extremely broad or disappear entirely.[1] DMSO-d

  disrupts these dimers via strong hydrogen bonding, resulting in a sharp, observable singlet for the -COOH proton around 12-13 ppm.[1]

- Solubility: The polar nature of DMSO ensures complete solvation of the **5-iodo-2-methoxybenzoic acid** matrix.[1]

Sample Preparation Workflow



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Figure 1: Optimized sample preparation workflow for polar aromatic acids.

Part 3: Spectral Analysis & Assignment[1][3]

The following data represents the consensus spectral features for **5-Iodo-2-methoxybenzoic acid** in DMSO-d

at 300-400 MHz.

Chemical Shift Table[4]

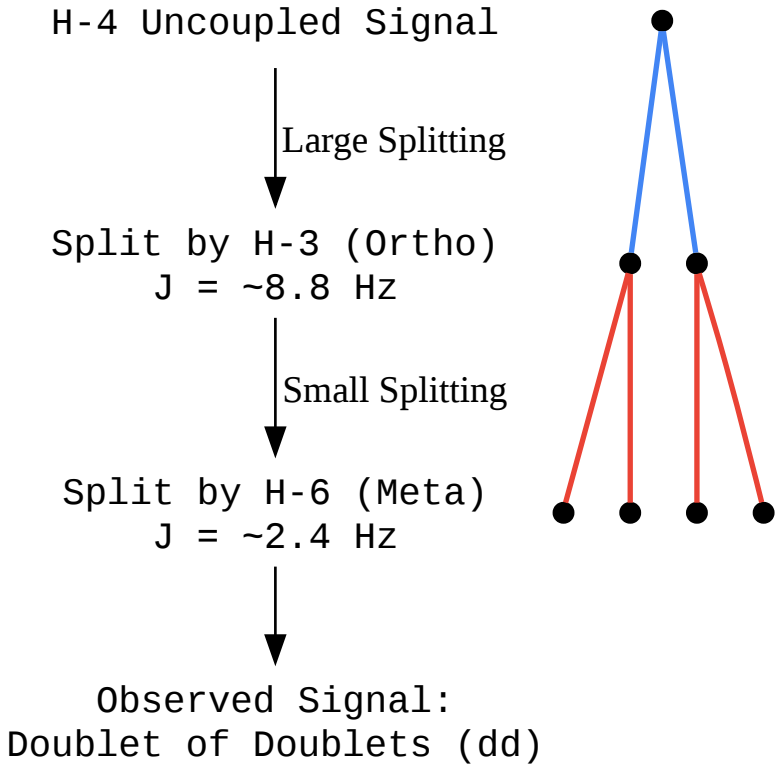
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Assignment	Proton Type	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Mechanistic Rationale
-COOH	Carboxylic Acid	12.5 - 13.5	Broad Singlet	1H	N/A	Acidic proton involved in H-bonding with DMSO.[1]
H-6	Aromatic	7.85 - 7.95	Doublet (d)	1H		Deshielded by ortho-COOH and meta-Iodine.[1]
H-4	Aromatic	7.75 - 7.85	dd	1H	,	Deshielded by ortho-Iodine (anisotropy) and para-COOH.[1]
H-3	Aromatic	6.95 - 7.05	Doublet (d)	1H		Strongly shielded by ortho-Methoxy group.
-OCH	Methoxy	3.80 - 3.90	Singlet (s)	3H	N/A	Characteristic chemical shift for aryl methyl ethers.

Coupling Tree Analysis (The H-4 Signal)

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The H-4 proton is the most diagnostically significant signal because it couples to both H-3 and H-6, revealing the substitution geometry.[1]



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Figure 2: Coupling tree demonstrating the origin of the "Doublet of Doublets" (dd) pattern for H-4.

Part 4: Troubleshooting & Artifacts

When analyzing the spectrum, be aware of these common artifacts which can be mistaken for impurities:

- Water Peak (DMSO-d

  ): A variable singlet typically appears around 3.33 ppm. Do not integrate this.

- Residual Solvent (DMSO-d

  ): A quintet centered at 2.50 ppm.[2]

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- Rotational Sidebands: Due to the heavy iodine atom, spinning sidebands may be more pronounced if the sample is spun at low rates (< 20 Hz). Recommendation: Acquire non-spinning if resolution permits.
- Trace Impurities:
  - 2-Methoxybenzoic acid:[1][3] Lack of Iodine. H5 appears as a triplet/multiplet ~7.0-7.5 ppm.[1]
  - 5-Iodosalicylic acid:[1][4] Demethylation product. OMe peak at 3.8 ppm disappears; Phenolic OH appears (often broad).

Part 5: References

- National Institute of Advanced Industrial Science and Technology (AIST). (n.d.). Spectral Database for Organic Compounds (SDBS).[Link] (Referenced for general benzoic acid derivative shift logic).
- Reich, H. J. (2023). Proton NMR Chemical Shifts - Aromatics. University of Wisconsin-Madison.[1] [Link]

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- 2. Deuterated DMSO - Wikipedia [en.wikipedia.org]
- 3. 5-Chloro-2-methoxybenzoic acid(3438-16-2) 1H NMR [m.chemicalbook.com]
- 4. scielo.br [scielo.br]
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